

C.I. 12085 physical and chemical characteristics

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Compound of Interest

Compound Name: *Pigment red 4*

Cat. No.: *B1669069*

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C.I. 12085: A Comprehensive Technical Guide

An In-depth Examination of the Physical and Chemical Characteristics of a Widely Used Monoazo Pigment

This technical guide provides a detailed overview of the physical and chemical properties of C.I. 12085, also known as **Pigment Red 4** or D&C Red No. 36.[1][2][3] Intended for researchers, scientists, and professionals in drug development and materials science, this document compiles essential data on its identity, physicochemical characteristics, and analytical methodologies.

Chemical Identity and Physical Properties

C.I. 12085 is a synthetic monoazo colorant, chemically identified as 1-[(2-Chloro-4-nitrophenyl)azo]-2-naphthol.[1][2][3] It is recognized for its vibrant orangish-red hue and is utilized in various applications, including cosmetics, printing inks, and plastics.[1][4] The fundamental properties of C.I. 12085 are summarized in the tables below.

Table 1: Chemical Identification of C.I. 12085

Identifier	Value
CI Name	C.I. 12085
CI Number	12085[5]
Common Names	Pigment Red 4, D&C Red No. 36, Fast Red R[1] [6]
IUPAC Name	1-[(2-Chloro-4-nitrophenyl)azo]-2-naphthol[1][2] [3]
CAS Number	2814-77-9[1][5]
EINECS/ELINCS No.	220-562-2[1][5]
Chemical Formula	C ₁₆ H ₁₀ ClN ₃ O ₃ [7]
Molecular Weight	327.72 g/mol

Table 2: Physicochemical Properties of C.I. 12085

Property	Value
Physical Form	Orange-red powder
Melting Point	Not definitively established; reported values vary
Solubility	Insoluble in water[8]
Light Fastness	Good
Heat Resistance (°C)	160[6]
Oil Absorption (ml/100g)	35-45[6]
pH Value	7.2[6]
Density (g/cm ³)	1.45 - 1.65[6]

Experimental Protocols

Synthesis of C.I. 12085

The synthesis of C.I. 12085 is typically achieved through a diazotization and coupling reaction.

[9] The following is a representative protocol:

Step 1: Diazotization of 2-chloro-4-nitroaniline

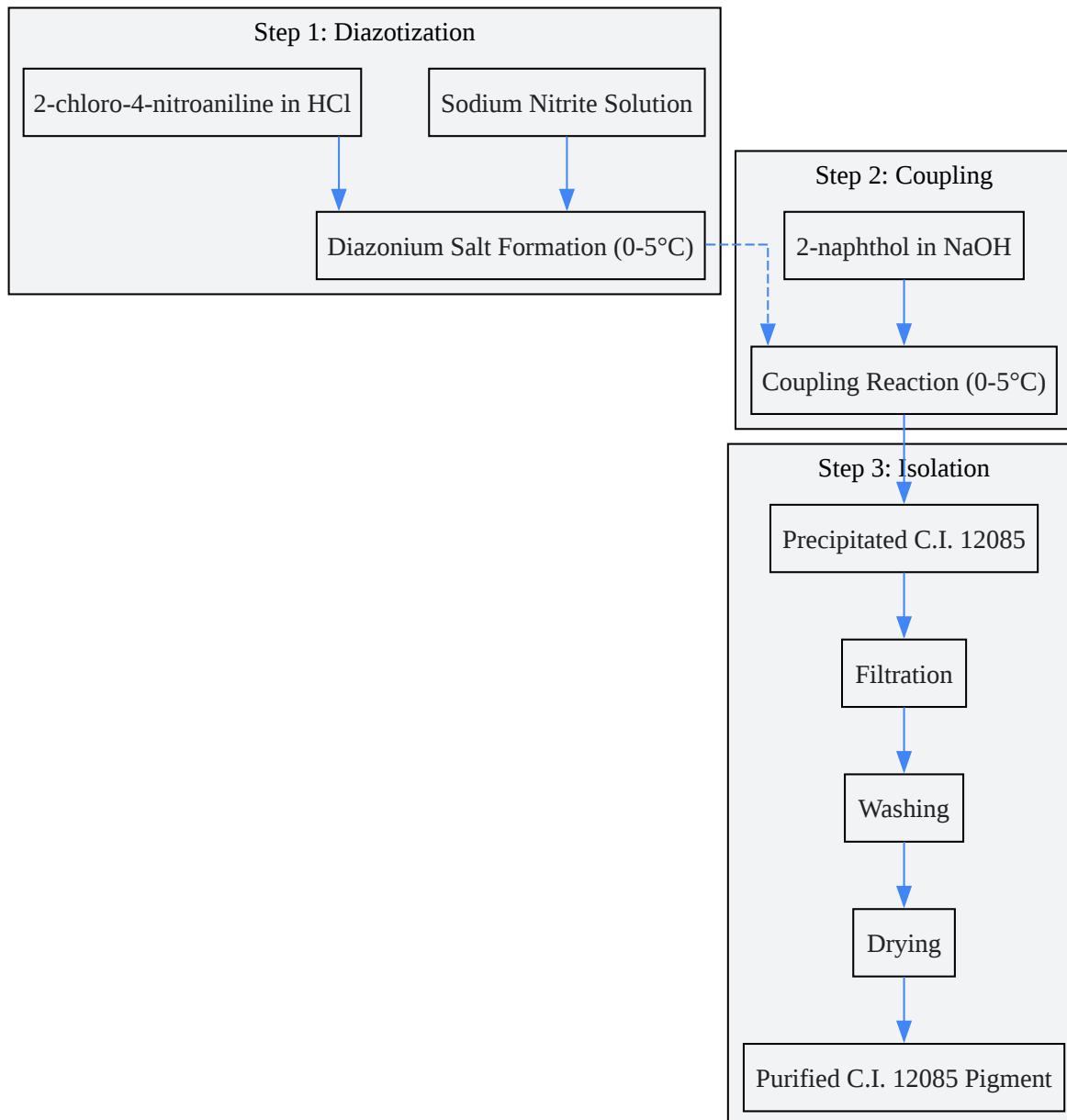
- Dissolve 2-chloro-4-nitroaniline in an acidic solution (e.g., hydrochloric acid) and cool the mixture to 0-5 °C in an ice bath.
- Slowly add a solution of sodium nitrite (NaNO_2) while maintaining the low temperature and stirring continuously.
- The reaction progress can be monitored by testing for the absence of the starting aniline. The resulting product is the diazonium salt of 2-chloro-4-nitroaniline.

Step 2: Coupling with 2-naphthol

- In a separate vessel, dissolve 2-naphthol in an alkaline solution (e.g., sodium hydroxide) and cool to 0-5 °C.
- Slowly add the previously prepared diazonium salt solution to the 2-naphthol solution with vigorous stirring.
- Maintain the temperature and alkaline conditions to facilitate the coupling reaction.
- The C.I. 12085 pigment will precipitate out of the solution.

Step 3: Isolation and Purification

- Filter the resulting suspension to isolate the crude pigment.
- Wash the filter cake with water to remove any unreacted starting materials and salts.
- Dry the purified pigment in an oven at a controlled temperature.

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Synthesis Workflow for C.I. 12085

Analytical Characterization

The quality control of organic pigments like C.I. 12085 involves a range of analytical techniques to ensure purity, correct hue, and consistency.[10]

2.2.1. Spectroscopic Analysis

- UV-Visible (UV-Vis) Spectroscopy: Used to determine the absorption spectrum of the pigment, which is crucial for color consistency. In a recent study, the UV-Vis spectrum of C.I. 12085 was recorded as part of an HPLC-PDA analysis, with the effluent monitored at wavelengths including 457 nm, 480 nm, 486 nm, and 500 nm.[11]
- Infrared (IR) Spectroscopy: Fourier Transform Infrared (FTIR) spectroscopy is employed to identify the functional groups present in the molecule, confirming its chemical identity. Expected characteristic peaks for C.I. 12085 would include those corresponding to O-H stretching (from the naphthol group), N=N stretching (azo group), C-Cl stretching, and N-O stretching (nitro group).
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern of the compound, aiding in its structural confirmation. A mass spectrum for **Pigment Red 4** is available in public databases.[12]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can be used for the detailed structural elucidation of the molecule.

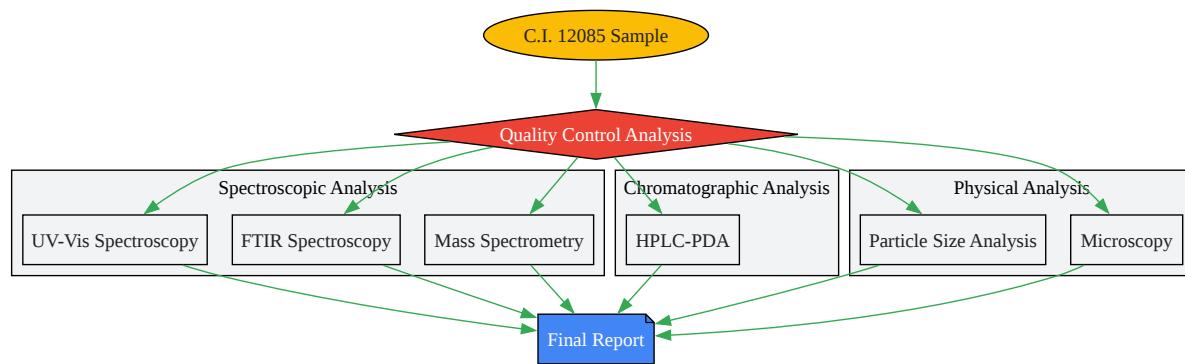
2.2.2. Chromatographic Analysis

- High-Performance Liquid Chromatography (HPLC): A key technique for assessing the purity of C.I. 12085 and quantifying any impurities. A reversed-phase HPLC method with a PDA detector has been developed for the analysis of D&C Red No. 36.[11]

2.2.3. Physical Property Analysis

- Particle Size Analysis: Techniques such as laser diffraction are used to determine the particle size distribution, which influences the pigment's opacity and dispersibility.[13]

- Microscopy: Optical and electron microscopy can be used to visualize the morphology and dispersion of the pigment particles.[13]



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Analytical Workflow for C.I. 12085 Quality Control

Regulatory and Safety Considerations

C.I. 12085 is a regulated colorant in many regions, including the United States, Europe, and Japan, for use in cosmetics and personal care products.[5][8] In the US, its use in lip products is restricted to a maximum concentration of 3%. [8] As with many azo dyes, there have been some safety concerns, and its use is subject to strict purity requirements and regulatory oversight.[2]

Conclusion

C.I. 12085 is a well-characterized synthetic pigment with a range of applications. Its physical and chemical properties are defined by its monoazo naphthol structure. The synthesis is a standard industrial process, and a suite of analytical techniques is available for its quality control to ensure its suitability for various applications, particularly in the regulated cosmetics

and pharmaceutical industries. This guide provides a foundational understanding of these characteristics for professionals working with this colorant.

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